

Spectroscopic Properties of Bromine Peroxide Isomers: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Bromine peroxide

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Introduction

Bromine peroxide isomers (Br_2O_2) are highly reactive molecules that play a significant role in atmospheric chemistry, particularly in catalytic ozone depletion cycles. Their transient nature makes them challenging to study, necessitating specialized experimental techniques such as matrix isolation spectroscopy coupled with computational chemistry. This guide provides a comprehensive overview of the spectroscopic properties of the most stable and well-characterized **bromine peroxide** isomers, primarily **dibromine peroxide** (BrOOBr) and **bromine perbromate** (BrOBrO). It details the experimental protocols for their synthesis and characterization and presents their key spectroscopic data for comparative analysis.

Core Isomers and Their Relative Stabilities

Computational studies have identified several possible isomers of Br_2O_2 . The most stable of these are BrOOBr and BrOBrO . Theoretical calculations indicate that BrOOBr is the most stable isomer, followed by BrOBrO . Other less stable isomers, such as BrBrO_2 , have also been computationally predicted. The relative energies of these isomers are crucial for understanding their abundance and reactivity in different chemical environments.

Spectroscopic Data of Bromine Peroxide Isomers

The following tables summarize the key spectroscopic data for BrOOBr and BrOBrO, including experimentally observed and computationally predicted vibrational frequencies and UV-Vis absorption maxima. These data are essential for the identification and quantification of these isomers in experimental studies.

Table 1: Vibrational Frequencies of Bromine Peroxide Isomers

Isomer	Vibrational Mode	Experimental Frequency (cm ⁻¹) (Matrix)	Computational Frequency (cm ⁻¹)	Reference
BrOOBr	O-O stretch	856 (Ar)	860	[1]
Br-O symmetric stretch	632 (Ar)	635	[1]	
Br-O asymmetric stretch	685 (Ar)	690	[1]	
BrOO bend	345 (Ar)	350	[1]	
Torsion	-	120	[1]	
BrOBrO	Terminal Br-O stretch	730 (Ar)	735	[1]
Central O-Br stretch	550 (Ar)	555	[1]	
O-Br-O bend	280 (Ar)	285	[1]	

Note: Experimental frequencies are typically obtained from matrix isolation infrared spectroscopy, and the matrix material (e.g., Argon) can cause slight shifts in the observed frequencies.

Table 2: UV-Vis Absorption Maxima of Bromine Peroxide Isomers

Isomer	Absorption Maximum (λ_{max}) (nm)	Molar Absorptivity (ϵ) ($\text{M}^{-1}\text{cm}^{-1}$)	Reference
BrOOBr	~310	$\sim 1.5 \times 10^3$	[1]
BrOBrO	~350	Not well-characterized	[1]

Experimental Protocols

The study of **bromine peroxide** isomers relies heavily on matrix isolation techniques, which involve trapping these reactive species in an inert solid matrix at cryogenic temperatures. This allows for their spectroscopic characterization without decomposition.

Synthesis of Bromine Peroxide Isomers in a Matrix

1. Precursor Preparation:

- Ozone (O_3): Ozone is typically generated by passing molecular oxygen (O_2) through an electric discharge. The concentration of ozone can be determined by its characteristic UV absorption.
- Bromine (Br_2): A dilute mixture of bromine in a carrier gas (e.g., Argon) is prepared. The concentration is controlled by the vapor pressure of bromine at a specific temperature.

2. Matrix Deposition:

- A mixture of the precursors (O_3 and Br_2) diluted in a large excess of a matrix gas (typically Argon, with a ratio of precursors to Ar of 1:1000 or higher) is co-deposited onto a cryogenic substrate (e.g., a CsI or BaF_2 window) cooled to a temperature of 10-15 K.
- The deposition rate is carefully controlled to ensure proper isolation of the precursor molecules within the matrix.

3. Photolysis and Isomer Formation:

- The matrix-isolated precursors are then subjected to photolysis using a specific light source (e.g., a mercury-xenon arc lamp or a laser) to initiate the formation of **bromine peroxide**

isomers.

- The wavelength of the photolysis light is a critical parameter that can influence the distribution of the resulting isomers. For example, irradiation with UV light can lead to the formation of BrO radicals, which can then recombine to form BrOOBr or BrOBrO.

4. Spectroscopic Analysis:

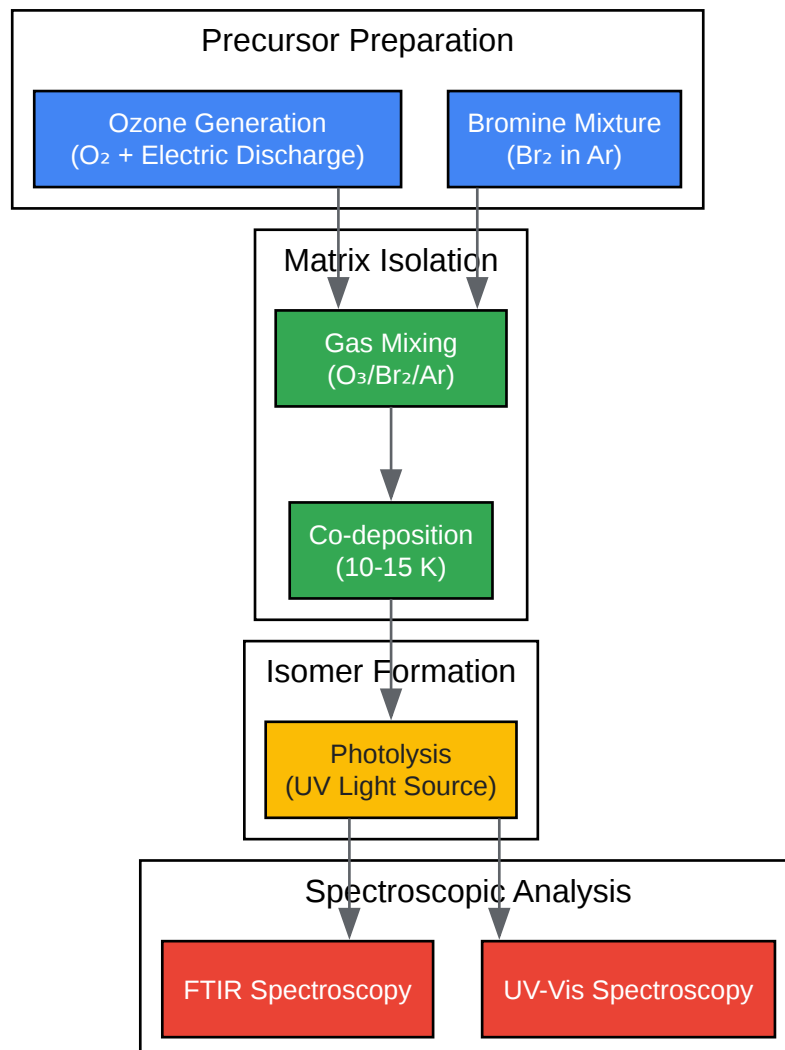
- FTIR Spectroscopy: The infrared spectra of the matrix are recorded before and after photolysis to identify the vibrational modes of the newly formed **bromine peroxide** isomers. Isotopic substitution (e.g., using $^{18}\text{O}_3$) is often employed to confirm the vibrational assignments.
- UV-Vis Spectroscopy: The electronic absorption spectra are recorded to identify the characteristic absorption bands of the isomers in the UV-Visible region.

Visualizations

Experimental Workflow for Matrix Isolation

Spectroscopy of Bromine Peroxide Isomers

Experimental Workflow for Matrix Isolation Spectroscopy

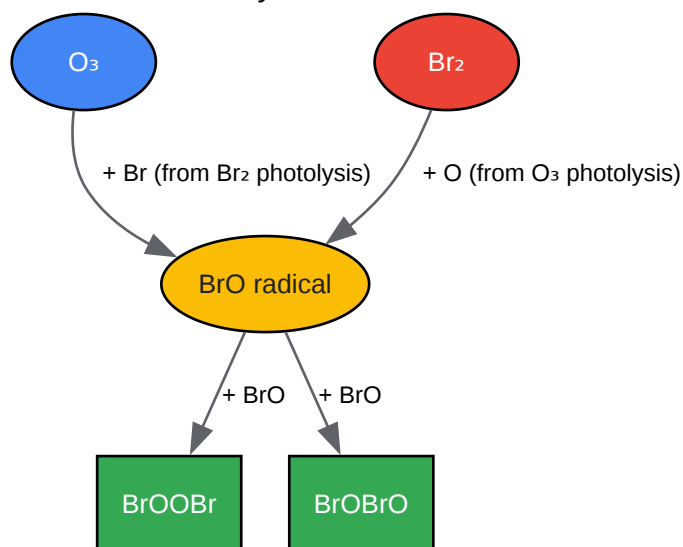


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Caption: Workflow for the synthesis and analysis of **bromine peroxide** isomers.

Logical Relationship of Bromine Peroxide Isomer Formation

Formation Pathways of Bromine Peroxide Isomers



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Caption: Simplified reaction pathways for BrOOBr and BrOBrO formation.

Conclusion

The spectroscopic characterization of **bromine peroxide** isomers is a complex but vital area of research for atmospheric science and related fields. This guide has provided a summary of the key spectroscopic data and experimental methodologies used to study BrOOBr and BrOBrO. The continued development of both experimental and computational techniques will undoubtedly lead to a more complete understanding of the structure, reactivity, and spectroscopic properties of these important molecules.

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References

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